

An In-depth Technical Guide on 2,4,6-Trichloropyridine

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Compound of Interest

Compound Name: 2,4,6-Trichloropyridine

Cat. No.: B096486

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential information regarding the chemical properties of **2,4,6-Trichloropyridine**, a significant compound in the fields of agrochemicals and pharmaceuticals. [1] Its utility in the synthesis of more complex molecules makes it a valuable component in drug development and the creation of advanced materials.[1]

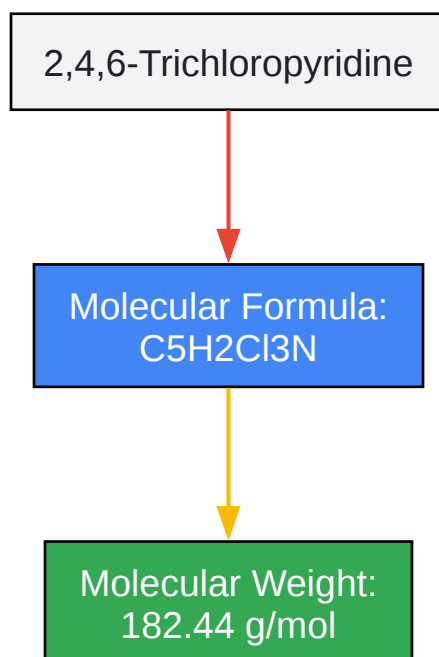
Chemical Properties

2,4,6-Trichloropyridine is a chlorinated heterocyclic compound.[1] Below is a summary of its key molecular data.

Property	Value
Molecular Formula	C5H2Cl3N[1][2][3]
Molecular Weight	182.44 g/mol [1][2][3]
CAS Number	16063-69-7[1][2]
Appearance	Off-white to white crystalline solid[1]
Melting Point	33-37 °C[3]

Logical Relationship of Chemical Identifiers

The following diagram illustrates the relationship between the common name of the compound and its fundamental chemical identifiers.



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Caption: Relationship between chemical name, formula, and molecular weight.

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